

Health and safety information for Tert-butyl 2-aminobenzylcarbamate

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Compound of Interest

Compound Name:	Tert-butyl 2-aminobenzylcarbamate
Cat. No.:	B068248

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An In-depth Technical Guide to the Health and Safety of **Tert-butyl 2-aminobenzylcarbamate** and Structurally Related Compounds

Disclaimer: As of the compilation of this guide, a specific, verified Safety Data Sheet (SDS) for **Tert-butyl 2-aminobenzylcarbamate** (CAS No. not definitively established in public databases) was not available. The following information is synthesized from SDSs of structurally similar compounds, including various aminobenzylcarbamates, aminoalkylcarbamates, and related primary amines. This guide is intended for use by trained professionals in research and development and should be supplemented by institutional safety protocols and a thorough risk assessment before handling the material.

Chemical Identity and Hazard Overview

Tert-butyl 2-aminobenzylcarbamate belongs to the family of N-Boc protected aminobenzylamines. The core structure combines a primary aromatic amine and a carbamate-protected benzylic amine. While toxicological properties for this specific isomer have not been thoroughly investigated, data from analogous compounds suggest a profile of potential hazards that demand careful handling.^{[1][2][3]}

The primary hazards associated with this class of chemicals are categorized under the Globally Harmonized System (GHS) and include:

- Skin Corrosion/Irritation: Many related amino-carbamates are classified as causing skin irritation or, in some cases, severe skin burns.[4][5][6]
- Serious Eye Damage/Irritation: Direct contact poses a significant risk of serious eye irritation or damage.[4][5][7]
- Acute Toxicity (Oral): Several analogues are considered harmful if swallowed.[5][6][7]
- Respiratory Irritation: Inhalation of dust or aerosols may cause respiratory tract irritation.[1][4][5]

A summary of representative GHS classifications for related compounds is presented below.

Hazard Classification	GHS Hazard Statement	Representative Compounds	Source(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	tert-Butyl (4-aminobut-2-en-1-yl)carbamate HCl	[6]
Skin Corrosion/Irritation (Category 1B/2)	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation	tert-Butyl N-(2-aminoethyl)carbamate / tert-butyl (2S)-2-amino-4-carbamoylbutanoate	[4][5]
Serious Eye Damage/Irritation (Category 1/2A)	H318/H319: Causes serious eye damage / Causes serious eye irritation	tert-Butyl N-(2-aminoethyl)carbamate / tert-butyl (2S)-2-amino-4-carbamoylbutanoate	[4][5]
Specific target organ toxicity — single exposure (Category 3)	H335: May cause respiratory irritation	tert-Butyl N-(2-aminoethyl)carbamate	[4]

Exposure Controls and Personal Protective Equipment (PPE)

The cornerstone of safe handling is the consistent and correct use of Personal Protective Equipment, guided by a thorough risk assessment. All operations involving this compound should be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#) [\[8\]](#)

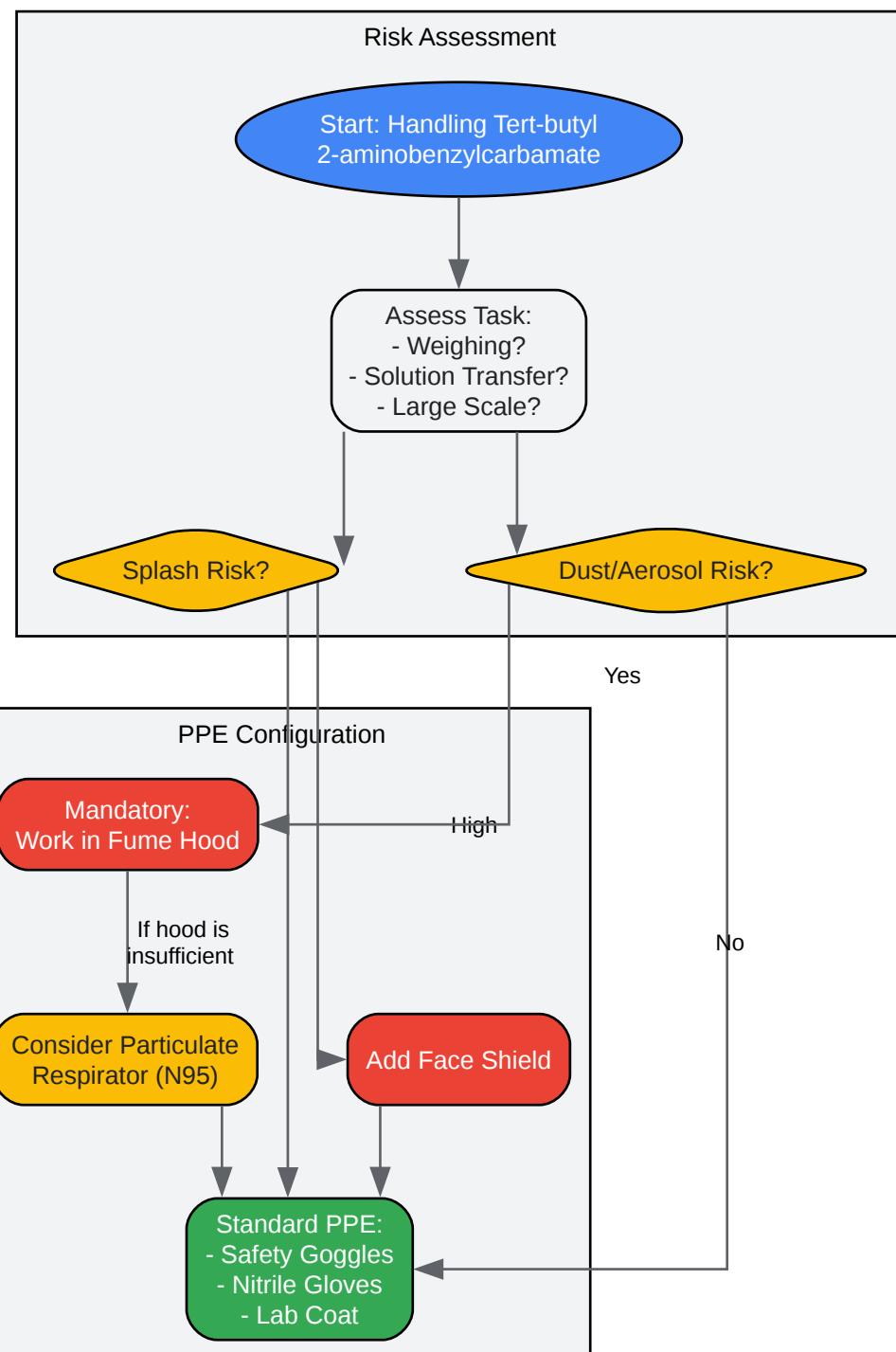
PPE Selection Rationale

The selection of PPE is dictated by the compound's potential for skin, eye, and respiratory irritation and corrosion. The following table outlines the recommended PPE.

PPE Category	Specification	Rationale	Source(s)
Eye & Face Protection	Chemical safety goggles conforming to EN166 or ANSI Z87.1 standards. A face shield should be worn over goggles for splash risks.	Protects against splashes and dust, which can cause serious eye damage.	[1][8]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). Inspect gloves prior to use and follow manufacturer's recommendations for breakthrough time.	Prevents direct skin contact, which can lead to irritation or burns.	[1][8]
Skin & Body Protection	A flame-resistant or 100% cotton lab coat, long pants, and closed-toe shoes. A chemical-resistant apron is recommended for larger quantities.	Minimizes the risk of accidental skin exposure.	[4][8]
Respiratory Protection	Work should be performed in a chemical fume hood. If dusts are generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator (e.g., N95).	Protects against inhalation of dust or aerosols that may cause respiratory irritation.	[1][4]

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting appropriate PPE.



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A decision workflow for selecting appropriate PPE.

Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is essential to mitigate the risks associated with **Tert-butyl 2-aminobenzylcarbamate**.

Handling Protocol

- Preparation: Before handling, ensure a chemical fume hood is certified and functioning correctly. Locate the nearest eyewash station and safety shower.[\[9\]](#)
- PPE Donning: Put on all required PPE as determined by your risk assessment (see Section 2).
- Material Handling:
 - Avoid the formation and inhalation of dust and aerosols.[\[1\]](#)[\[6\]](#)
 - When weighing or transferring the solid, do so within the fume hood. Use tools (spatula, etc.) that minimize dust generation.
 - Do not eat, drink, or smoke in the handling area.[\[6\]](#)[\[7\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[5\]](#)
 - Clean the work area and decontaminate any used equipment.
 - Remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.[\[1\]](#)

Storage Conditions

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)

- Atmosphere: For long-term stability, some related carbamates are stored under an inert atmosphere (e.g., Argon or Nitrogen).[4]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[2][4]
- Access: Store in a locked cabinet or an area accessible only to qualified personnel.[4][7]

Emergency Procedures and First Aid

Rapid and appropriate responses to spills, exposure, or fire are critical.

First Aid Measures

The following first aid measures are based on protocols for chemically similar substances. Always seek immediate medical attention after any exposure.[4]

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[4][5][6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.	[4][7]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[4][10]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[4][5]

Accidental Release Measures

- Evacuation & Ventilation: Evacuate non-essential personnel from the area. Ensure adequate ventilation.[1]
- Control Ignition Sources: Remove all sources of ignition.[10]

- Containment: Prevent the spill from entering drains or waterways.[1][11]
- Cleanup:
 - Wear full PPE, including respiratory protection if necessary.
 - For solid spills, carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal. Avoid creating dust.[1][11]
 - For solutions, absorb with an inert material (e.g., sand, silica gel, universal binder) and collect for disposal.[4]
 - Clean the spill area thoroughly once the material has been removed.

Firefighting Measures

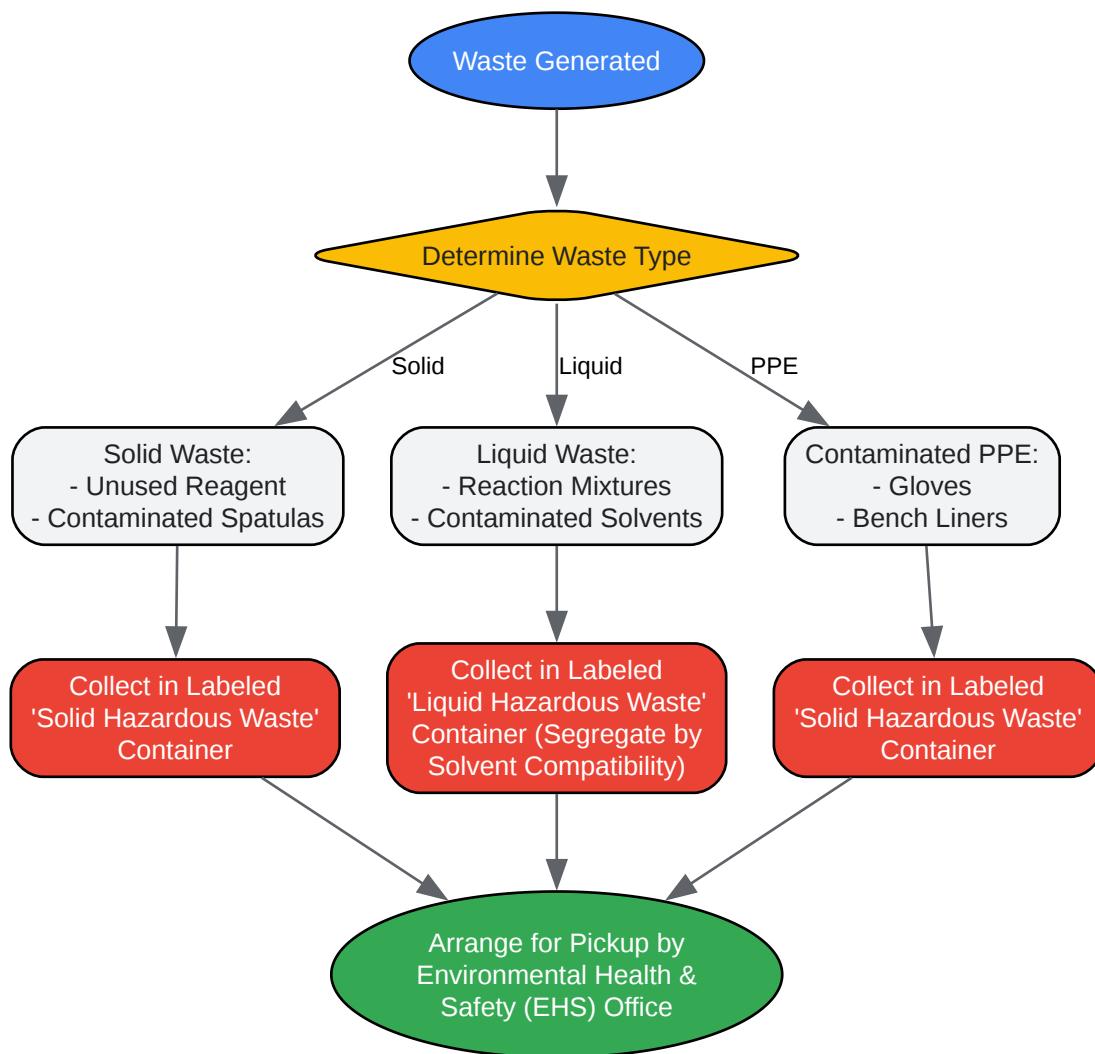
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][10]
- Specific Hazards: The compound is combustible.[7] Thermal decomposition may produce hazardous gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[2][4][7]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[4][7]

Disposal Considerations

Chemical waste must be managed in accordance with all local, regional, and national regulations.

Waste Disposal Workflow

The diagram below outlines the proper procedure for waste segregation and disposal.

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A workflow for proper waste segregation and disposal.

Disposal Protocol

- Product: Dispose of the contents/container to an approved waste disposal plant. Do not dispose of waste into sewer systems.[7][9]
- Contaminated Packaging: Dispose of as unused product. Ensure containers are empty before disposal.[11]
- Regulatory Compliance: Waste generators must consult local and national hazardous waste regulations to ensure complete and accurate classification and disposal.[9]

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